

# physical and chemical properties of dimethylamine hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DMA trihydrochloride

Cat. No.: B560570

[Get Quote](#)

An In-depth Technical Guide to Dimethylamine Hydrochloride

## Introduction

Dimethylamine hydrochloride (DMA·HCl), also known as dimethylammonium chloride, is the salt formed from the reaction of the secondary amine, dimethylamine, and hydrochloric acid.[1][2] It is a versatile and important chemical intermediate in a wide range of applications, including organic synthesis and the manufacturing of pharmaceuticals and agrochemicals.[3][4] This document provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and its key applications.

DMA·HCl typically appears as a white to off-white crystalline solid or powder.[3] It is known to be hygroscopic, meaning it readily absorbs moisture from the air, and is deliquescent. This compound is stable under dry conditions but should be stored in well-sealed containers to prevent moisture uptake.

## Physical and Chemical Properties

The fundamental physical and chemical properties of dimethylamine hydrochloride are summarized below. These data are crucial for its handling, storage, and application in various chemical processes.

## General and Physical Properties

Property	Value	References
Appearance	White to almost white, foliage-like crystalline powder.	
Molecular Formula	C <sub>2</sub> H <sub>8</sub> ClN	
Molecular Weight	81.54 g/mol	
Melting Point	170-173 °C (decomposes)	
Boiling Point	Decomposes before boiling at high temperatures.	
Density (Bulk)	~500 kg/m <sup>3</sup>	
Vapor Pressure	<0.1 hPa (at 25 °C)	
pH (5% solution)	5 to 6	
Hygroscopicity	Hygroscopic and deliquescent.	

## Solubility Data

Solvent	Solubility	Temperature (°C)	References
Water	208 g/100 g	20	
	369 g/100 g	25	
	3000 g/L	20	
Highly Soluble (>500 g/L)	20		
Ethanol	Very Soluble	-	
Chloroform	16.9 g/100 g	27	
Diethyl Ether	Insoluble	-	

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of dimethylamine hydrochloride.

Spectroscopy	Data Highlights	References
<sup>1</sup> H NMR	In D <sub>2</sub> O, a single peak is observed at approximately 2.737 ppm, corresponding to the six equivalent protons of the two methyl groups.	
<sup>13</sup> C NMR	Spectral data is available for structural confirmation.	
Infrared (IR)	Key absorptions include a broad band for N-H bond stretching (~3500-3300 cm <sup>-1</sup> ), C-H stretching (~3000-2800 cm <sup>-1</sup> ), N-H deformation (~1650-1550 cm <sup>-1</sup> ), and C-N stretching (~1250-1020 cm <sup>-1</sup> ).	
Mass Spectrometry	GC-MS data is available, with the molecular ion of the free base (dimethylamine) observed at m/z 45.	

## Chemical Reactions and Reactivity

Dimethylamine hydrochloride is a stable salt but participates in several important chemical reactions.

- Acid-Base Reaction:** As the salt of a weak base and a strong acid, its aqueous solution is slightly acidic. It reacts with strong bases to release free dimethylamine gas. This reaction is fundamental to regenerating the volatile amine from its salt form.
- Organic Synthesis:** It is a crucial precursor in numerous organic syntheses. For instance, it is used as an intermediate in the manufacture of pharmaceuticals like metformin, ranitidine,

and tramadol. It is also used in the Willgerodt-Kindler reaction with sodium acetate to prepare amides and reacts with 1-methyl pyrrole and formaldehyde in the synthesis of dimethyl-(1-methyl-pyrrol-2-ylmethyl)-amine.

- **Mannich Reactions:** The compound is widely used in Mannich reactions, a key carbon-carbon bond-forming reaction in organic chemistry.
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong bases, acids, and certain metals like aluminum, copper, and zinc.

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of dimethylamine hydrochloride are critical for researchers.

### Synthesis Protocol

The primary method for synthesizing dimethylamine hydrochloride is through the acid-base neutralization reaction of dimethylamine with hydrochloric acid.

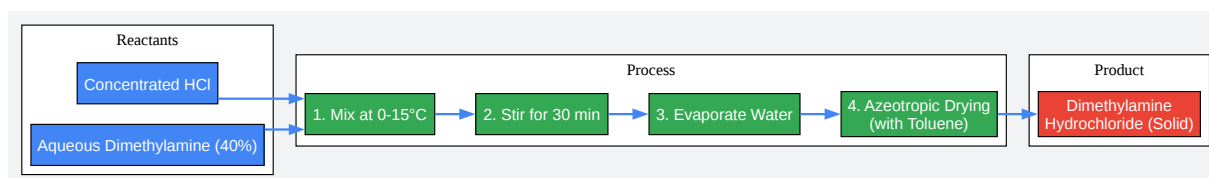
**Objective:** To prepare dimethylamine hydrochloride from an aqueous solution of dimethylamine and concentrated hydrochloric acid.

**Materials:**

- Aqueous dimethylamine solution (e.g., 40%)
- Concentrated hydrochloric acid (e.g., 35-37%)
- Toluene
- Ice bath
- Stirring apparatus
- Rotary evaporator or distillation setup

**Procedure:**

- Cool the aqueous dimethylamine solution in an ice bath to 0 °C.
- Slowly add concentrated hydrochloric acid dropwise to the cooled dimethylamine solution while stirring continuously. Maintain the temperature below 15 °C. The molar ratio of dimethylamine to HCl should be controlled, with some protocols suggesting a 1:2 to 1:2.5 ratio to ensure complete reaction.
- Continue stirring the reaction mixture for approximately 30 minutes after the addition is complete.
- Remove the water from the resulting solution by distillation or using a rotary evaporator under reduced pressure.
- To ensure the removal of residual water, perform an azeotropic distillation by adding toluene and evaporating it. This step can be repeated multiple times.
- The resulting white solid is crude dimethylamine hydrochloride, which can be further purified.



[Click to download full resolution via product page](#)

*Fig. 1: Synthesis workflow for Dimethylamine Hydrochloride.*

## Purification Protocol

Recrystallization is a standard method for purifying crude dimethylamine hydrochloride.

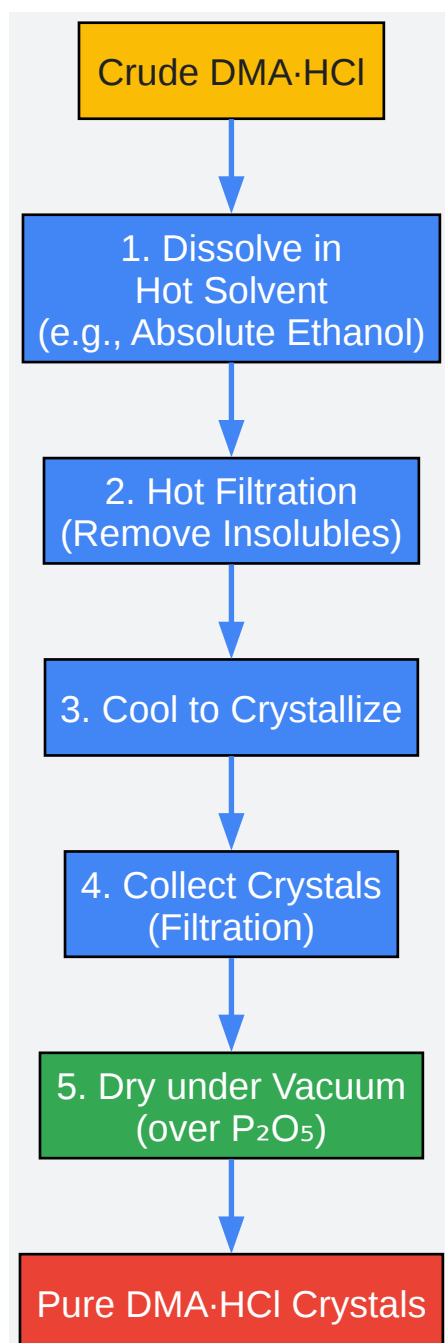
Objective: To purify crude dimethylamine hydrochloride by removing impurities such as ammonium chloride and residual water.

#### Materials:

- Crude dimethylamine hydrochloride
- Absolute ethanol or chloroform
- Reflux apparatus
- Filtration equipment (e.g., Büchner funnel)
- Vacuum desiccator with  $P_2O_5$  or  $H_2SO_4$

#### Procedure:

- Place the crude salt in a round-bottomed flask equipped with a reflux condenser.
- Add a suitable solvent, such as absolute ethanol or hot chloroform.
- Heat the mixture to boiling to dissolve the dimethylamine hydrochloride. Impurities like ammonium chloride may remain undissolved.
- Allow any undissolved solids to settle, and then decant or hot-filter the clear, saturated solution.
- Cool the filtrate slowly to induce crystallization of the purified dimethylamine hydrochloride.
- Collect the crystals by filtration and wash them with a small amount of the cold recrystallization solvent.
- Dry the purified crystals thoroughly in a vacuum desiccator over a strong drying agent like phosphorus pentoxide ( $P_2O_5$ ) or concentrated sulfuric acid ( $H_2SO_4$ ) to remove all traces of solvent and moisture.



[Click to download full resolution via product page](#)

*Fig. 2: Purification workflow for Dimethylamine Hydrochloride.*

## Analytical Protocols

Several analytical methods can be used for the determination and quantification of dimethylamine, often from its hydrochloride salt form.

## A. Headspace Gas Chromatography (HS-GC)

**Objective:** To determine the amount of dimethylamine in a sample of dimethylamine hydrochloride or a drug substance like metformin hydrochloride.

**Methodology:**

- **Sample Preparation:** Dissolve a precisely weighed sample in a vial containing a high-boiling-point solvent like dimethyl sulfoxide (DMSO) and a strong base such as imidazole to liberate the free amine.
- **Incubation:** Seal the vial and incubate at an elevated temperature (e.g., 100 °C) for a set time (e.g., 20 minutes) to allow the volatile dimethylamine to partition into the headspace.
- **Injection:** Automatically inject a sample of the headspace gas into the GC.
- **Chromatographic Conditions:**
  - **Column:** DB-624 (30 m x 0.32 mm i.d., 1.8 µm film thickness).
  - **Carrier Gas:** Nitrogen at a flow rate of 1 mL/min.
  - **Temperatures:** Injector at 200 °C, Detector (FID) at 250 °C.
  - **Oven Program:** Hold at 40 °C for 10 minutes, then ramp up to 240 °C at 40 °C/min.
- **Quantification:** Compare the peak area of dimethylamine in the sample to a calibration curve prepared from standards.

## B. High-Performance Liquid Chromatography (HPLC) with Pre-Column Derivatization

**Objective:** To quantify dimethylamine, which lacks a strong chromophore, by reacting it with a derivatizing agent to form a product that can be detected by UV or fluorescence detectors.

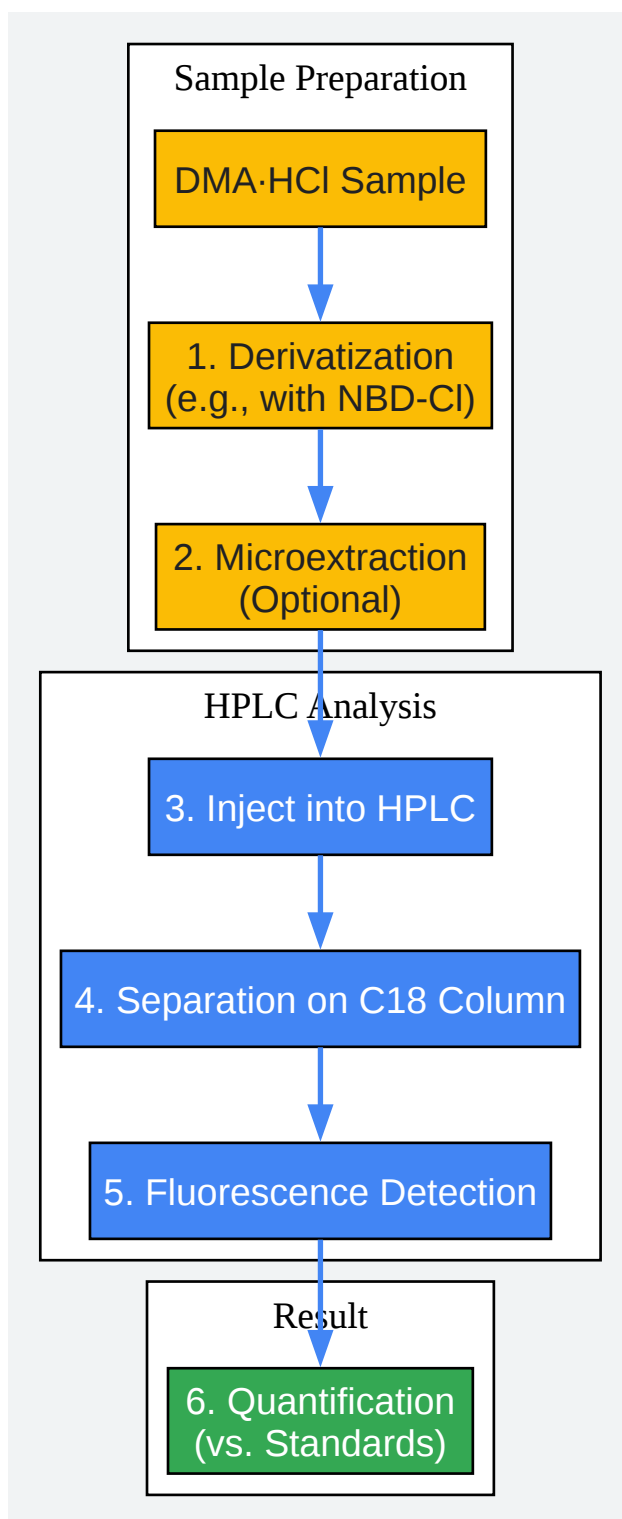
**Methodology:**

- **Derivatization:** React the sample containing dimethylamine with a derivatizing agent such as 9-fluorenylmethyl chloroformate (FMOC-Cl) or 4-chloro-7-nitrobenzofurazan (NBD-Cl). These



agents react with the secondary amine to form a highly fluorescent or UV-active derivative.

- Extraction (Optional): An extraction step, like dispersive liquid-liquid microextraction, can be used to concentrate the derivative and remove matrix interferences.
- HPLC Conditions:
  - Column: C18 reverse-phase column.
  - Mobile Phase: A gradient elution using a buffered aqueous phase (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile).
  - Detector: Fluorescence Detector (FLD) set to the appropriate excitation and emission wavelengths for the specific derivative formed.
- Quantification: Analyze the sample against a set of calibrated standards that have undergone the same derivatization procedure.



[Click to download full resolution via product page](#)

Fig. 3: HPLC analytical workflow with pre-column derivatization.

## Applications

Dimethylamine hydrochloride is a precursor to several industrially significant compounds.

- **Pharmaceuticals:** It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), including the anti-diabetic drug metformin, the H<sub>2</sub> antagonist ranitidine, and the analgesic tramadol.
- **Agrochemicals:** The compound is a precursor for some herbicides and other agrochemical formulations.
- **Organic Synthesis:** It is used as a catalyst for acetylation analysis and in the preparation of dimethylamine aqueous solutions.
- **Industrial Applications:** Due to its deoxidizing and corrosive properties, it is sometimes used in cleaning-type soldering fluxes.

## Safety and Handling

Dimethylamine hydrochloride presents several hazards that require careful handling.

- **Health Hazards:** The compound is harmful if swallowed and causes skin and serious eye irritation. Inhalation of dust may irritate the respiratory tract.
- **Handling Precautions:** It should be handled in a well-ventilated area. Personal protective equipment, including gloves, safety goggles or a face shield, and protective clothing, is necessary to avoid contact.
- **Storage:** As a hygroscopic substance, it must be stored in a cool, dry, and well-ventilated area in tightly sealed containers. It should be kept away from incompatible materials like strong oxidizing agents and bases.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. DIMETHYLAMINE HYDROCHLORIDE (DMAHCL) - Alkyl Amines Chemicals Limited [alkylamines.com]
- 2. brainly.com [brainly.com]
- 3. Dimethylamine hydrochloride | 506-59-2 | Benchchem [benchchem.com]
- 4. chinaamines.com [chinaamines.com]
- To cite this document: BenchChem. [physical and chemical properties of dimethylamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560570#physical-and-chemical-properties-of-dimethylamine-hydrochloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)